

What are the physical and chemical properties of Louisianin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Louisianin C*

Cat. No.: *B1240935*

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Louisianin C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Louisianin C is a member of the trisubstituted pyridyl natural products, a class of alkaloids isolated from *Streptomyces* species. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Louisianin C**, including its molecular structure, spectral data, and a detailed protocol for its chemical synthesis. This document is intended to serve as a foundational resource for researchers interested in the potential applications of this molecule in medicinal chemistry and drug discovery.

Chemical and Physical Properties

Louisianin C, with the systematic name 6,7-Dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-one, is a crystalline solid. The following table summarizes its key physical and chemical properties based on available literature.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ NO	[1]
Molecular Weight	187.24 g/mol	Calculated
Appearance	White solid	[1]
Melting Point	104-105 °C	[1]
Solubility	Soluble in ethyl acetate and water.	[1]

Spectral Data

The structural elucidation of **Louisianin C** is supported by the following spectral data:

- Infrared (IR) Spectroscopy: The IR spectrum shows a characteristic absorption band at 1686 cm⁻¹, indicative of a ketone functional group.[1]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) confirms the molecular formula C₁₂H₁₃NO with a calculated m/z of 188.1075 [M+H]⁺, and an observed m/z of 188.1074 [M+H]⁺. [1]
- ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy (500 MHz, CDCl₃): δ 8.35 (s, 1H), 7.22 (s, 1H), 5.92 (ddt, J = 16.9, 10.1, 6.7 Hz, 1H), 5.18 – 5.09 (m, 2H), 3.42 (d, J = 6.7 Hz, 2H), 3.09 – 3.03 (m, 2H), 2.76 – 2.69 (m, 2H).[1]
- ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy (125 MHz, CDCl₃): δ 205.8, 163.7, 147.9, 144.3, 134.1, 131.7, 126.9, 117.0, 36.6, 36.0, 26.2.[1]

Synthesis of Louisianin C

The total synthesis of **Louisianin C** has been achieved and reported. The following section details the experimental protocol for this synthesis.

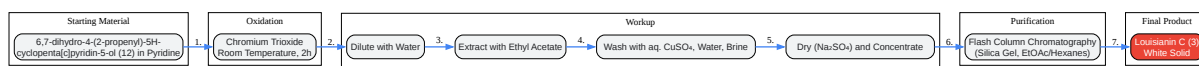
Experimental Protocol

The synthesis of **Louisianin C** is accomplished from 6,7-dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-ol (12) through an oxidation reaction.

Reaction: 6,7-dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-ol (12) to 6,7-Dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-one (**Louisianin C**) (3)

- To a stirred solution of 6,7-dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-ol (12) (59.1 mg, 0.337 mmol) in pyridine (3.2 mL) at room temperature, chromium trioxide (100 mg, 1.00 mmol, 3.0 equiv) is added in one portion.
- The reaction progress is monitored by thin-layer chromatography (TLC) using silica gel with ethyl acetate as the eluent.
- After the starting material is consumed (approximately 2 hours), the reaction mixture is diluted with water (10 mL).
- The aqueous mixture is then extracted with ethyl acetate (3 x 10 mL).
- The combined organic layers are washed with saturated aqueous copper sulfate solution (until the washings are no longer blue), followed by water and then brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The resulting crude product is purified by flash column chromatography on silica gel using a mixture of ethyl acetate and hexanes (1:1) as the eluent to yield **Louisianin C** (3) as a white solid (48.3 mg, 82% yield).^[1]

Experimental Workflow



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Synthesis of **Louisianin C** Workflow

Biological Activity and Signaling Pathways

As of the date of this publication, there is no readily available scientific literature detailing the specific biological activities or the mechanism of action of **Louisianin C**. While related cyclopenta[c]pyridine derivatives have been investigated for various biological effects, including anti-viral and insecticidal activities, no such studies have been reported for **Louisianin C** itself. [2] Further research is required to elucidate the pharmacological profile of this natural product.

Conclusion

Louisianin C is a well-characterized natural product with a defined chemical structure and a reported method for its total synthesis. The availability of this synthetic route provides a means for producing sufficient quantities of the compound for further investigation. Future research efforts should be directed towards exploring the biological activities of **Louisianin C** to determine its potential as a lead compound in drug discovery programs. The lack of biological data represents a significant knowledge gap and a promising area for future scientific inquiry.

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- To cite this document: BenchChem. [What are the physical and chemical properties of Louisianin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1240935#what-are-the-physical-and-chemical-properties-of-louisianin-c]

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Phone: (601) 213-4426
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